

# Personal protective equipment for handling Cervinomycin A1

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## Compound of Interest

Compound Name: Cervinomycin A1

Cat. No.: B1235111

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## Essential Safety and Handling Guide for Cervinomycin A1

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Cervinomycin A1**. The following procedures are designed to ensure a safe laboratory environment and proper management of this compound.

## Hazard Identification and GHS Classification

**Cervinomycin A1** is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	2	H300: Fatal if swallowed
Short-term (acute) aquatic hazard	1	H400: Very toxic to aquatic life
Long-term (chronic) aquatic hazard	1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment must be worn when handling **Cervinomycin A1**.

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or face shield.
Skin Protection	- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber). - Body Protection: Laboratory coat. In case of potential for significant exposure, wear chemically impervious overalls.
Respiratory Protection	For operations where dust may be generated, a NIOSH-approved particulate respirator is recommended. If working in a poorly ventilated area, a self-contained breathing apparatus should be used.

## Safe Handling Procedures

Adherence to the following operational steps is mandatory to prevent contamination and accidental exposure.

- Engineering Controls:
  - Work in a well-ventilated area. A chemical fume hood is required for all procedures involving the handling of solid **Cervinomycin A1** or preparation of solutions.
- Procedural Steps:
  - Avoid contact with skin and eyes.
  - Avoid the formation of dust and aerosols.
  - Do not eat, drink, or smoke in areas where **Cervinomycin A1** is handled or stored.

- Wash hands thoroughly after handling.
- Storage:
  - Store in a tightly closed container in a dry and well-ventilated place.
  - Store locked up.

## Emergency Procedures

Immediate and appropriate response is crucial in the event of an emergency.

Emergency Situation	First Aid and Response Measures
If Swallowed	Immediately call a POISON CENTER or doctor/physician. Rinse mouth.
In Case of Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Spill	Evacuate the danger area. Avoid dust formation. Do not let product enter drains. Cover drains. Collect, bind, and pump off spills. Observe possible material restrictions. Wear a self-contained breathing apparatus. Wear suitable protective clothing to prevent skin contact.

## Disposal Plan

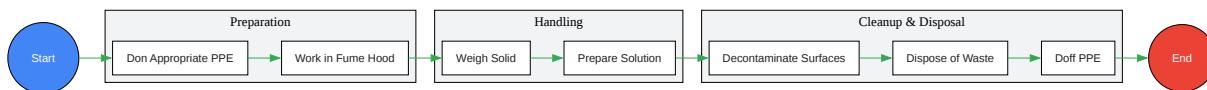
Proper disposal of **Cervinomycin A1** and its containers is essential to prevent environmental contamination.

- Waste Material: Dispose of waste material in accordance with national and local regulations. Do not mix with other waste.
- Contaminated Packaging: Handle uncleaned containers like the product itself. Dispose of contents and container to an approved waste disposal plant.

## Physicochemical Properties

Property	Value
Appearance	Yellow powder <a href="#">[1]</a>
Molecular Formula	C <sub>29</sub> H <sub>23</sub> NO <sub>9</sub> <a href="#">[1]</a>
Molecular Weight	529.51 g/mol <a href="#">[1]</a>
CAS Number	82658-23-9 <a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Soluble in DMSO, MeOH, CHCl <sub>3</sub> , benzene. Insoluble in H <sub>2</sub> O, hexane. <a href="#">[1]</a>

To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.



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Caption: Standard workflow for handling **Cervinomycin A1**.

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## References

- 1. [kitasato-u.ac.jp](http://kitasato-u.ac.jp) [kitasato-u.ac.jp]
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- 3. cervinomycin A1 | 82658-23-9 [m.chemicalbook.com]
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